Technical Guide: Physicochemical Properties of Finasteride 2-(2-Methylpropanol)amide

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Compound of Interest

Compound Name:	*Finasteride 2-(2-Methylpropanol)amide*
CAS No.:	*116285-36-0*
Cat. No.:	*B018630*

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Executive Summary

Finasteride 2-(2-Methylpropanol)amide (CAS: 116285-36-0), also known as the M1 Metabolite or

-Hydroxyfinasteride, is a primary oxidative metabolite of Finasteride.[1] Structurally, it differs from the parent drug by the hydroxylation of one methyl group on the tert-butyl amide side chain.[1]

In drug development, this compound serves two critical roles:

- Metabolic Marker: It is the major circulating metabolite in humans, formed via CYP3A4-mediated oxidation.[1]
- Process Impurity: It acts as a reference standard for purity profiling, ensuring the quality of Active Pharmaceutical Ingredients (API) by quantifying oxidative degradation or synthesis by-products.[1]

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Chemical Identity & Structural Analysis[1][2][3][4]

This molecule retains the 4-azasteroid core of Finasteride but introduces a polar hydroxyl moiety, significantly altering its chromatographic behavior and solubility profile.[1]

Attribute	Specification
Common Name	Finasteride 2-(2-Methylpropanol)amide
Synonyms	Finasteride M1; -Hydroxyfinasteride; (5 ,17)-N-(2-Hydroxy-1,1-dimethylethyl)-3-oxo-4-azaandrost-1-ene-17-carboxamide
CAS Number	116285-36-0
Molecular Formula	C H N O
Molecular Weight	388.54 g/mol
Chirality	7 Stereocenters (Absolute configuration identical to Finasteride core)
Appearance	Solid (Typically white to off-white; commercial standards may appear pinkish due to trace oxidation)

Structural Logic

The transformation from Finasteride to the M1 analog involves the oxidation of the hydrophobic tert-butyl group into a 2-hydroxy-1,1-dimethylethyl group.[1]

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- Parent Moiety:

  (Hydrophobic)[1]

- Target Moiety:

  (Amphiphilic)[1]

This modification introduces a hydrogen bond donor, increasing water solubility and reducing lipophilicity compared to the parent drug.[1]

Physicochemical Profiling

Understanding the shift in properties from Finasteride to its M1 analog is essential for developing robust separation methods.

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Property	Finasteride (Parent)	Finasteride 2-(2-Methylpropanol)amide	Technical Insight
LogP (Lipophilicity)	~3.03	~2.2 - 2.5 (Predicted)	The hydroxyl group reduces LogP, causing the M1 metabolite to elute earlier than Finasteride in Reverse-Phase HPLC.
Solubility (Water)	Practically Insoluble	Slightly Soluble	The primary alcohol functionality facilitates hydration, making M1 more soluble in aqueous buffers than the parent.[1]
pKa (Basic)	~13 (Lactam)	~13 (Lactam)	The core azasteroid structure remains unchanged; ionization behavior is dominated by the neutral amide/lactam.[1]
H-Bond Donors	2	3	The additional group increases binding affinity to polar stationary phases.

Formation Pathways: Synthesis & Metabolism

The presence of **Finasteride 2-(2-Methylpropanol)amide** originates from two distinct pathways: biological metabolism and synthetic/oxidative stress.

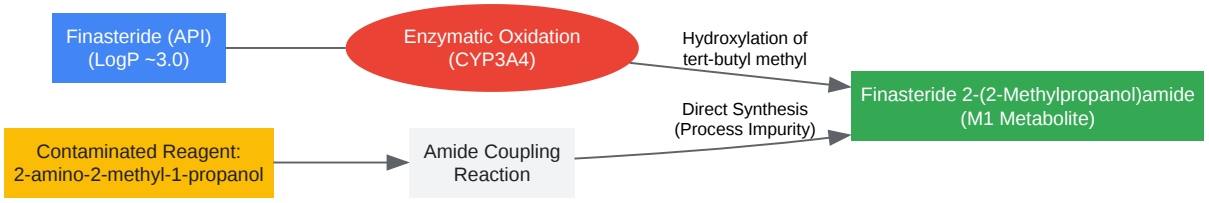
Pathway A: Biological Metabolism (CYP3A4)

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In the human liver, Cytochrome P450 3A4 (CYP3A4) targets the electron-rich methyl groups of the tert-butyl amide.[1] This is the primary clearance mechanism for Finasteride.

Pathway B: Synthetic Impurity

During the synthesis of Finasteride, if the reagent tert-butylamine is contaminated with 2-amino-2-methyl-1-propanol, the M1 impurity is formed directly.[1] Alternatively, oxidative stress during storage can generate this species.[1]



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Figure 1: Dual formation pathways of **Finasteride 2-(2-Methylpropanol)amide** via hepatic metabolism and synthetic contamination.[1]

Analytical Characterization Protocols

To isolate and quantify this compound, researchers must utilize high-resolution chromatography.[1] The polarity shift is the key lever for separation.

Protocol 1: High-Performance Liquid Chromatography (HPLC)

Objective: Separate the M1 metabolite (more polar) from Finasteride (less polar).

- Column: C18 (Octadecylsilyl) or Phenyl-Hexyl, 150 x 4.6 mm, 3-5 µm.[1]
- Mobile Phase A: 0.1% Phosphoric Acid or Formic Acid in Water.
- Mobile Phase B: Acetonitrile (ACN).
- Gradient:

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- 0-5 min: 30% B (Isocratic hold to retain polar M1)
- 5-20 min: 30%

  70% B (Elute Finasteride)
- 20-25 min: 70% B (Wash)

- Detection: UV at 210 nm (Amide absorption) or 240 nm.
- Expected Result: The M1 metabolite will elute at a Relative Retention Time (RRT) of approximately 0.6 - 0.8 relative to Finasteride.

Protocol 2: Mass Spectrometry (LC-MS/MS)

Objective: Structural confirmation via fragmentation.

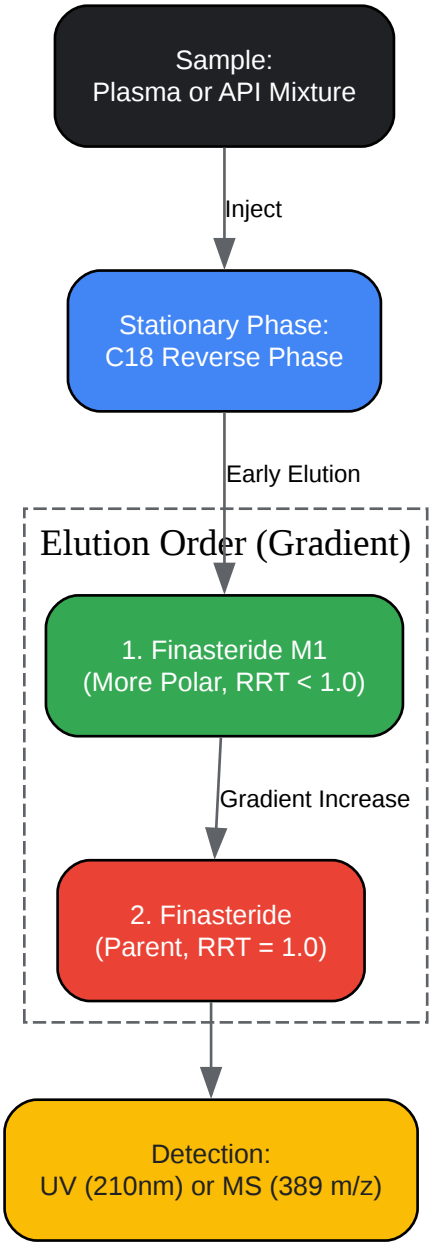
- Ionization: Electrospray Ionization (ESI), Positive Mode.[1]
- Precursor Ion:

  .[1]
- Key Fragments:
  - Loss of the modified side chain (

    or similar).[1]
  - Diagnostic fragment at

    ~371 (Loss of water from the hydroxyl group).

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Figure 2: HPLC separation logic relying on the polarity difference induced by the hydroxyl group.

Stability & Handling

- Hygroscopicity: Due to the hydroxyl group, the M1 solid is more hygroscopic than Finasteride.[1] It must be stored in desiccated conditions at 2-8°C.

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- Solvent Compatibility: Dissolve in Methanol or DMSO for stock solutions. Avoid dissolving in pure water for long-term storage to prevent potential amide hydrolysis or microbial growth.
- Forced Degradation: Stable under oxidative stress (as it is already an oxidized product) but susceptible to acid hydrolysis at the amide bond under extreme conditions (e.g., 1N HCl, 80°C).[1]

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